

Application Notes and Protocols for Preparing EDDHA Stock Solutions in Plant Culture

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Compound of Interest

Compound Name: Eddha

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Introduction

Iron is an essential micronutrient for plant growth and development, playing a critical role in chlorophyll synthesis and various enzymatic reactions. However, in plant culture media, particularly at a neutral to high pH, iron can readily precipitate as insoluble hydroxides, rendering it unavailable to the plants. To overcome this, iron is often supplied in a chelated form, which keeps it soluble and accessible over a wide pH range. Ethylenediamine-N,N'-bis(2-hydroxyphenylacetic acid) (**EDDHA**) is a highly effective chelating agent for iron, especially in high pH conditions, making it a preferred choice for many plant culture applications. The ortho-ortho isomer of Fe-**EDDHA** is considered the most biologically effective form.^[1]

These application notes provide a detailed protocol for the preparation, storage, and use of Fe-**EDDHA** stock solutions for plant culture media, ensuring optimal iron availability for healthy plant growth.

Data Presentation

The following tables summarize the key quantitative data for the preparation and use of Fe-**EDDHA** stock solutions.

Table 1: Properties of Fe-**EDDHA** (6% Iron)

Property	Value	Reference
Chemical Formula	C18H16N2O6FeNa	-
Iron (Fe) Content	6%	[2][3]
Appearance	Dark red to black powder/granules	[2]
Solubility in Water (20°C)	~60 g/L	-
pH Stability Range	4 - 9	[1]
Optimal pH for Stability	7	[1]

Table 2: Preparation of a 200x Fe-EDDHA Stock Solution

Component	Amount for 1 L Stock Solution	Final Concentration in Stock
Fe-EDDHA (6% Fe) Powder	9.27 g	9.27 g/L
Distilled or Deionized Water	Up to 1 L	-

Calculation based on the iron concentration in Murashige and Skoog (MS) medium.

Table 3: Use of 200x Fe-EDDHA Stock Solution in Plant Culture Medium

Stock Solution Volume	Final Medium Volume	Final Fe-EDDHA Concentration	Final Iron (Fe) Concentration
5 mL	1 L	~46.35 mg/L	~2.78 mg/L

This concentration is consistent with the iron requirement in standard Murashige and Skoog (MS) medium.[4]

Experimental Protocol

This protocol details the step-by-step procedure for preparing a 200x Fe-**EDDHA** stock solution.

3.1. Materials and Equipment

- Fe-**EDDHA** (6% Iron) powder
- Distilled or deionized water
- Analytical balance
- Weighing paper or boat
- 1 L volumetric flask
- Beaker
- Magnetic stirrer and stir bar
- Spatula
- Amber glass storage bottle
- Personal Protective Equipment (PPE): safety glasses, gloves, lab coat

3.2. Procedure

- Preparation: Put on appropriate personal protective equipment, including safety glasses, gloves, and a lab coat.
- Weighing: Accurately weigh 9.27 g of Fe-**EDDHA** (6% Fe) powder using an analytical balance.
- Dissolving:
 - Add approximately 800 mL of distilled or deionized water to a beaker with a magnetic stir bar.
 - Place the beaker on a magnetic stirrer and begin stirring.

- Slowly add the weighed Fe-**EDDHA** powder to the stirring water.
- Continue stirring until the powder is completely dissolved. The solution will have a dark red color. Gentle heating can be applied to aid dissolution if necessary, but is often not required.
- Volume Adjustment:
 - Carefully transfer the dissolved Fe-**EDDHA** solution to a 1 L volumetric flask.
 - Rinse the beaker with a small amount of distilled water and add the rinsing to the volumetric flask to ensure all the Fe-**EDDHA** is transferred.
 - Add distilled or deionized water to the volumetric flask until the solution reaches the 1 L mark.
 - Stopper the flask and invert it several times to ensure the solution is thoroughly mixed.
- pH Adjustment (Optional but Recommended):
 - While Fe-**EDDHA** is stable over a broad pH range, for optimal long-term stability of the stock solution, the pH can be adjusted to approximately 7.0.[\[1\]](#)
 - Use a calibrated pH meter to check the pH of the stock solution.
 - If necessary, adjust the pH using dilute NaOH or HCl. Add the acid or base dropwise while stirring and monitor the pH closely.
- Storage:
 - Transfer the final stock solution to a clearly labeled amber glass bottle to protect it from light.[\[2\]](#)
 - The label should include the name of the solution (200x Fe-**EDDHA** Stock), the concentration, the preparation date, and the initials of the preparer.
 - Store the stock solution in a refrigerator at 4°C.

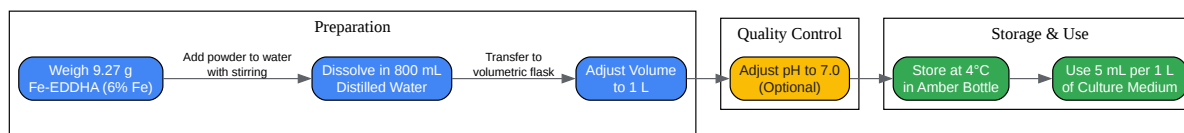
3.3. Use in Plant Culture Medium

To prepare 1 L of plant culture medium with the appropriate iron concentration (e.g., for MS medium), add 5 mL of the 200x Fe-**EDDHA** stock solution to the final volume of the medium before autoclaving.

Safety Precautions

- Handling Powder: Handle Fe-**EDDHA** powder in a well-ventilated area or under a fume hood to avoid inhaling dust.[5][6]
- Personal Protective Equipment: Always wear safety glasses, gloves, and a lab coat when handling Fe-**EDDHA** powder and solutions to prevent eye and skin contact.[2][5]
- Spills: In case of a spill, avoid generating dust. Sweep up the spilled powder and place it in a designated waste container.[7] Flush the area with water.[2]
- First Aid:
 - Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes.[5]
 - Skin Contact: Wash the affected area with soap and water.[3]
 - Inhalation: Move to fresh air.[2]
 - Ingestion: Rinse mouth with water and drink plenty of water.[2]
 - Seek medical attention if irritation or other symptoms persist.[5]
- Storage: Store Fe-**EDDHA** powder in a cool, dry, well-ventilated area away from direct sunlight and incompatible materials such as strong oxidizing agents.[2][3] Keep the container tightly closed.[2]

Visualization



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Caption: Workflow for preparing a 200x Fe-**EDDHA** stock solution.

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